

Navigating the Safety Profile of Ethyl 2-hydroxycyclopentanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-hydroxycyclopentanecarboxylate

Cat. No.: B1347620

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-hydroxycyclopentanecarboxylate is a valuable chemical intermediate in organic synthesis and drug discovery. A thorough understanding of its safety and handling precautions is paramount for ensuring a safe laboratory environment. This technical guide provides a comprehensive overview of the available safety data, handling procedures, and emergency protocols.

While a specific, comprehensive Safety Data Sheet (SDS) for **Ethyl 2-hydroxycyclopentanecarboxylate** is not readily available in public domains, this guide synthesizes information from structurally similar compounds, primarily Ethyl 2-oxocyclopentanecarboxylate, to provide a robust framework for safe handling. It is critical to treat this compound with the care and precautions required for a potentially hazardous chemical.

Physicochemical and Hazard Information

Quantitative data for **Ethyl 2-hydroxycyclopentanecarboxylate** and its close structural analogs are summarized below to provide a comparative overview.

Table 1: Physicochemical Properties

Property	Value	Source
Ethyl 2-hydroxycyclopentanecarboxylate		
Molecular Formula	C8H14O3	PubChem[1]
Molecular Weight	158.19 g/mol	PubChem[1]
CAS Number	54972-10-0	PubChem[1]
cis-Ethyl 2-hydroxycyclopentanecarboxylate		
Boiling Point	129-130 °C (42 mmHg)	ChemBK[2]
Density	1.06 g/mL	ChemBK[2]
Ethyl 2-oxocyclopentanecarboxylate		
Boiling Point	102-104 °C (11 mmHg)	Sigma-Aldrich
Density	1.054 g/mL at 25 °C	Sigma-Aldrich
Flash Point	77 °C (170.6 °F) - closed cup	Sigma-Aldrich

Table 2: Hazard Identification (Based on Ethyl 2-oxocyclopentanecarboxylate)

Hazard	Classification
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Eye Irritation	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation

Experimental Protocols: Safe Handling and Storage

Given the potential for skin, eye, and respiratory irritation, the following protocols are recommended for handling **Ethyl 2-hydroxycyclopentanecarboxylate**.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.
- Ensure safety showers and eyewash stations are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
- Skin and Body Protection: Wear a lab coat and closed-toe shoes. For larger quantities or where splashing is possible, additional protective clothing may be necessary.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are expected to be high, use a NIOSH-approved respirator with an organic vapor cartridge.

3. General Hygiene Practices:

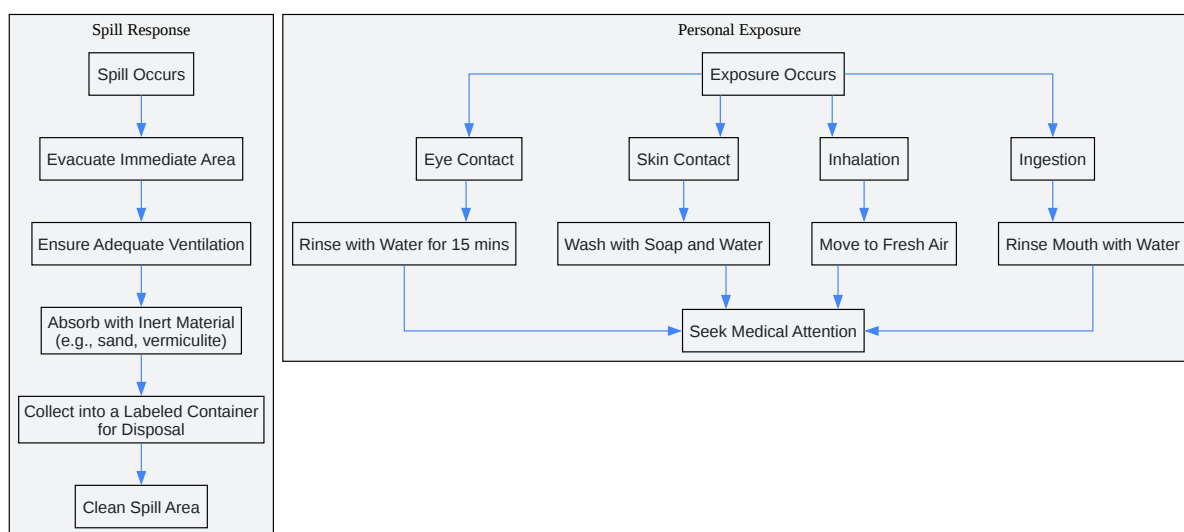
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

A clear and logical workflow is essential for responding to accidental exposure or spills.



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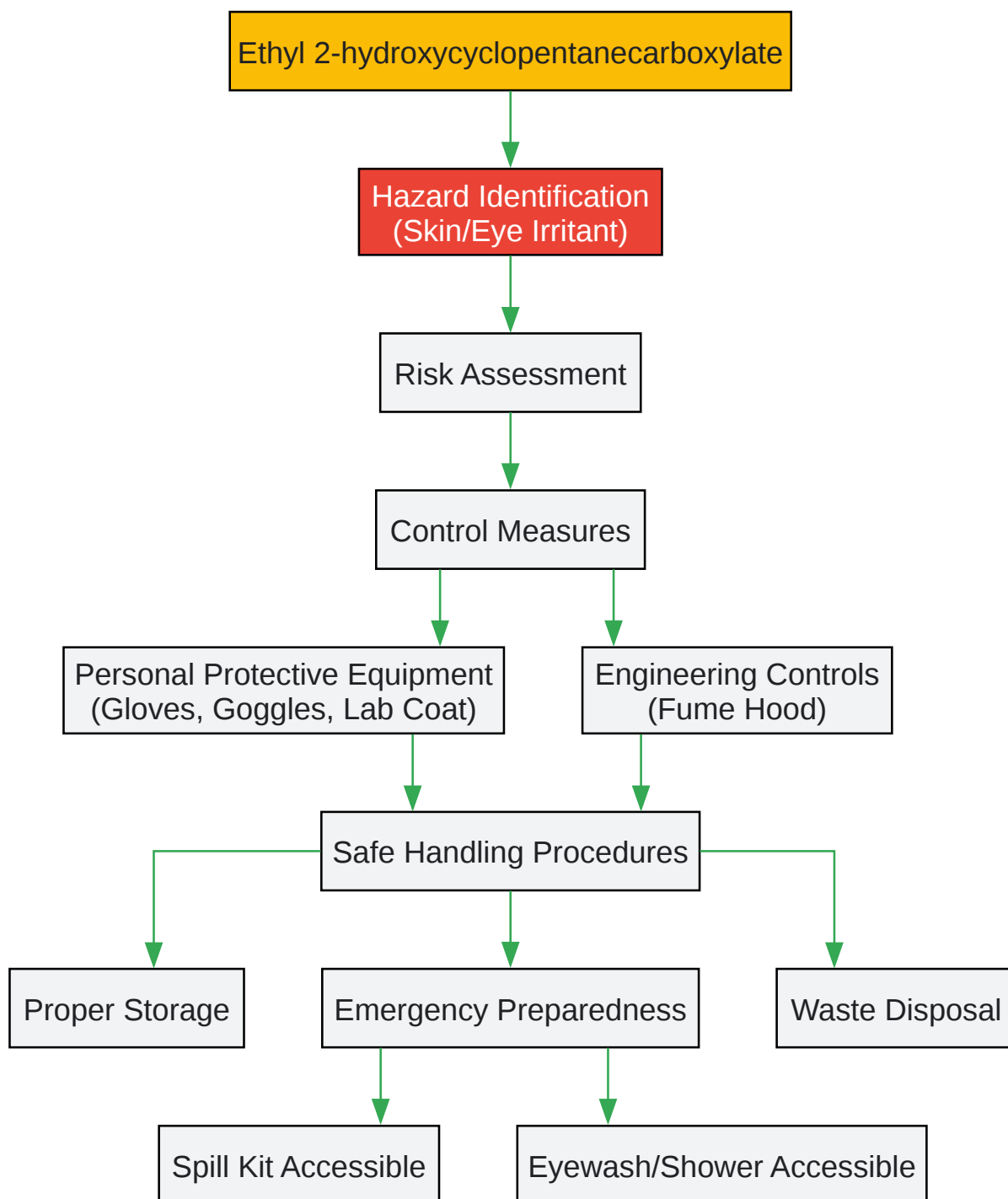
Caption: Emergency response workflow for spills and personal exposure.

Disposal Considerations

All waste materials, including contaminated absorbent materials and empty containers, should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to ensure proper disposal.

Logical Relationship for Safe Chemical Handling

The principles of safe chemical handling follow a hierarchical and interconnected logic, starting from understanding the hazards and culminating in responsible disposal.



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Caption: Logical flow for ensuring safe handling of chemicals in a laboratory setting.

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References

- 1. Ethyl 2-hydroxycyclopentanecarboxylate | C₈H₁₄O₃ | CID 275611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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